

1-Penten-3-ol molecular weight and formula

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Compound of Interest

Compound Name: **1-Penten-3-OL**

Cat. No.: **B1202030**

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An In-depth Technical Guide to **1-Penten-3-ol**: Molecular Weight and Formula

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This technical guide provides a focused overview of the molecular formula and molecular weight of **1-Penten-3-ol**, a key organic compound.

Quantitative Data Summary

The molecular formula and molecular weight of **1-Penten-3-ol** are fundamental parameters for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling. The data is summarized in the table below for clarity and ease of comparison.

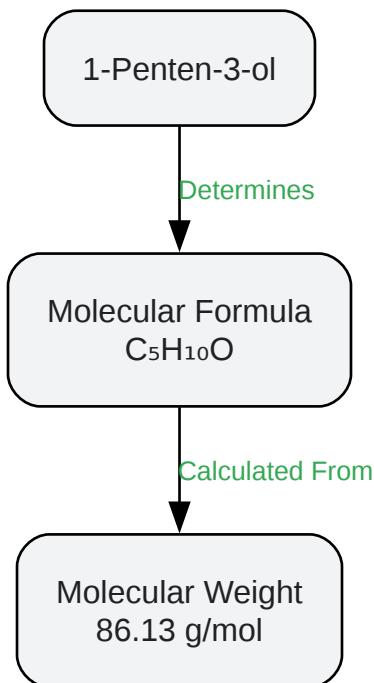
Property	Value	Citations
Molecular Formula	C ₅ H ₁₀ O	[1] [2] [3] [4] [5]
Molecular Weight	86.13 g/mol	[1] [2] [5] [6] [7] [8] [9]
Alternate Molecular Weight	86.1323 g/mol	[3] [4]

Compound Identification

1-Penten-3-ol is also known by several synonyms, including Ethyl vinyl carbinol.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#) Its unique chemical structure is defined by a five-carbon chain containing a double bond between the first and second carbon atoms and a hydroxyl group on the third carbon.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its molecular formula and subsequently to its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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